

# Quantitative Comparison of Rebaudioside G Content in Different Stevia Cultivars

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## Compound of Interest

Compound Name: *Rebaudioside G*

Cat. No.: *B1342904*

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This guide provides an objective comparison of **Rebaudioside G** (Reb G) content in various Stevia rebaudiana cultivars, supported by experimental data from scientific literature.

**Rebaudioside G**, a minor steviol glycoside, is of increasing interest due to its potential role in the overall taste profile and potential biological activities of Stevia extracts.

## Data Presentation: Quantitative Comparison of Rebaudioside G

The following table summarizes the quantitative content of **Rebaudioside G** found in the leaves of different Stevia rebaudiana cultivars, as reported in a comprehensive analysis of 20 distinct genotypes. The data is presented as milligrams of **Rebaudioside G** per gram of dry leaf weight (mg/g DW).

Cultivar/Genotype	Rebaudioside G Content (mg/g DW)	Reference
Criolla	0.08 ± 0.01	<a href="#">[1]</a>
Hi-Reb A	0.12 ± 0.02	<a href="#">[1]</a>
ND1	0.15 ± 0.03	<a href="#">[1]</a>
No-Reb A	0.05 ± 0.01	<a href="#">[1]</a>
Reb C	0.09 ± 0.02	<a href="#">[1]</a>

Note: The data presented is based on a study that classified Stevia genotypes into different chemotypes. The values represent the average content for the genotypes within each class.

## Experimental Protocols

The quantification of **Rebaudioside G** in Stevia rebaudiana leaves involves several key steps, from sample preparation to chromatographic analysis. The following is a detailed methodology based on established protocols in the field.[\[1\]](#)

### Sample Preparation and Extraction

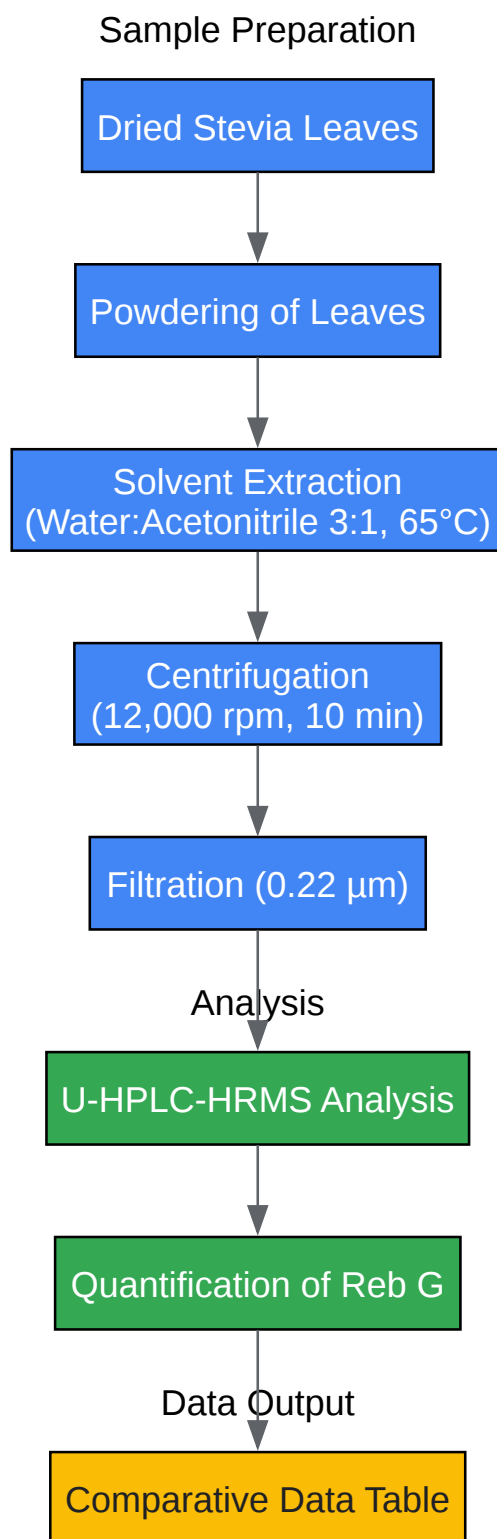
- **Leaf Material:** Twenty milligrams of powdered, dried Stevia rebaudiana leaves are used for each sample.
- **Extraction Solvent:** A solution of water and acetonitrile in a 3:1 ratio is used as the extraction solvent.
- **Extraction Process:** One milliliter of the extraction solvent is added to the powdered leaf material. The mixture is then placed on a rotary stirrer for 35 minutes at 65°C to facilitate the extraction of steviol glycosides.
- **Centrifugation and Filtration:** After extraction, the mixture is centrifuged at 12,000 rpm for 10 minutes. The resulting supernatant is collected and filtered through a 0.22-µm syringe filter to remove any particulate matter. The filtered extract is then stored at 4°C until analysis.

### Chromatographic Analysis (U-HPLC-HRMS)

- Instrumentation: An Ultra-High-Performance Liquid Chromatography (U-HPLC) system coupled with a High-Resolution Mass Spectrometer (HRMS) is utilized for the separation and quantification of **Rebaudioside G**.
- Column: A reversed-phase C18 column is typically used for the separation of steviol glycosides.
- Mobile Phase: The mobile phase consists of a gradient of water with 0.1% formic acid and acetonitrile.
- Quantification: Absolute quantification of **Rebaudioside G** is performed by creating a standard curve using a certified reference standard of **Rebaudioside G**. The concentration in the samples is determined by comparing the peak area of the analyte with the standard curve. Each extract is typically injected multiple times (e.g., three times) directly and after dilution (e.g., 100x) to ensure accuracy.

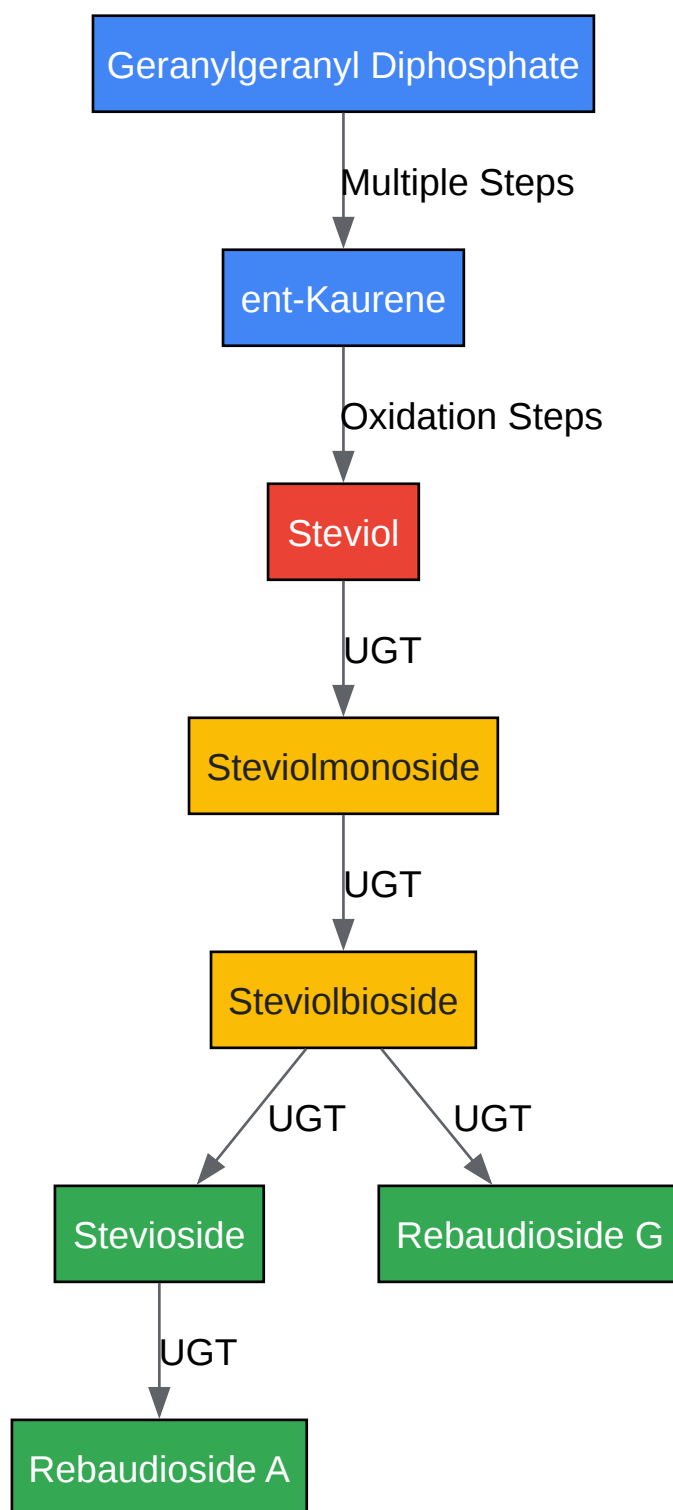
## Mandatory Visualization

The following diagrams illustrate the experimental workflow for the quantitative analysis of **Rebaudioside G** in Stevia cultivars and a conceptual signaling pathway related to steviol glycoside biosynthesis.



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Fig. 1: Experimental workflow for **Rebaudioside G** quantification.



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Fig. 2: Simplified steviol glycoside biosynthesis pathway.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- To cite this document: BenchChem. [Quantitative Comparison of Rebaudioside G Content in Different Stevia Cultivars]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1342904#quantitative-comparison-of-rebaudioside-g-content-in-different-stevia-cultivars>]

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